

# IUPAC nomenclature and synonyms for allyl mercaptan

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## Compound of Interest

Compound Name: *Allyl mercaptan*

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An In-depth Technical Guide to **Allyl Mercaptan**: IUPAC Nomenclature, Synonyms, and Biological Activity

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **allyl mercaptan**, a naturally occurring organosulfur compound found in garlic and other *Allium* species. This document details its nomenclature according to the International Union of Pure and Applied Chemistry (IUPAC), lists its common synonyms, and presents its key physicochemical properties in a structured format. Furthermore, this guide outlines detailed experimental protocols for its synthesis and for assessing its biological activity as a histone deacetylase (HDAC) inhibitor and an inhibitor of cholesterol synthesis, areas of significant interest in drug development.

## IUPAC Nomenclature and Synonyms

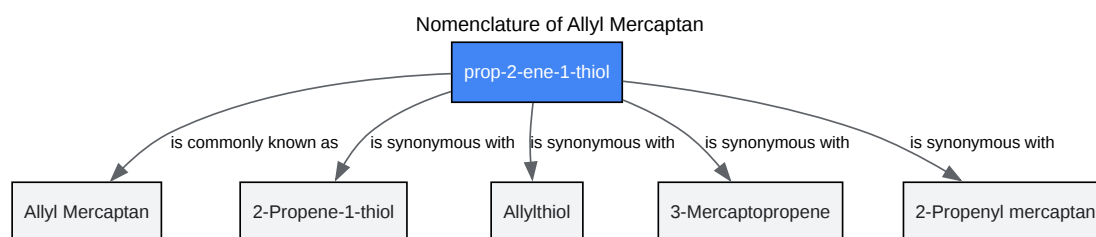
The systematic name for **allyl mercaptan** as defined by IUPAC is prop-2-ene-1-thiol[1]. However, it is commonly referred to by a variety of synonyms in scientific literature and commercial contexts. A comprehensive list of these names is provided below to aid in literature searches and material identification.

Common Synonyms:

- 2-Propene-1-thiol[1][2][3]

- Allylthiol[1][3]
- Allyl sulfhydrate[1]
- Allyl thioalcohol[1]
- 3-Mercaptopropene[1]
- 2-Propenyl mercaptan[1]
- $\text{CH}_2=\text{CHCH}_2\text{SH}$ [1][3]

The relationship between the IUPAC name and its primary synonyms is illustrated in the diagram below.



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Caption: Logical relationship between the IUPAC name and common synonyms for **allyl mercaptan**.

## Physicochemical Properties

A summary of the key quantitative physical and chemical properties of **allyl mercaptan** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>3</sub> H <sub>6</sub> S	[1][4][5]
Molecular Weight	74.14 g/mol	[4][5][6]
CAS Number	870-23-5	[1]
Appearance	Clear, light brown or colorless to light yellow liquid	[1][7]
Odor	Strong, pungent, garlic-like	[5][8]
Boiling Point	65-68 °C at 760 mmHg	[1][6][7]
Density	0.888 - 0.930 g/mL at 25 °C	[1][6][9]
Refractive Index	1.470 - 1.491 at 20 °C	[1][6][9]
Flash Point	-15.56 °C (closed cup)	[6]
Solubility	Slightly soluble in water; miscible in alcohol, oil, and ether.	[1][5]

## Experimental Protocols

This section provides detailed methodologies for the synthesis of **allyl mercaptan** and for conducting key biological assays to evaluate its activity.

### Synthesis of Allyl Mercaptan

A general one-step method for the synthesis of mercaptans from their corresponding halides can be adapted for the preparation of **allyl mercaptan**. This procedure utilizes the reaction of allyl chloride with sodium hydrosulfide in the presence of a phase transfer catalyst.

Materials:

- Allyl chloride
- Sodium hydrosulfide (NaSH)

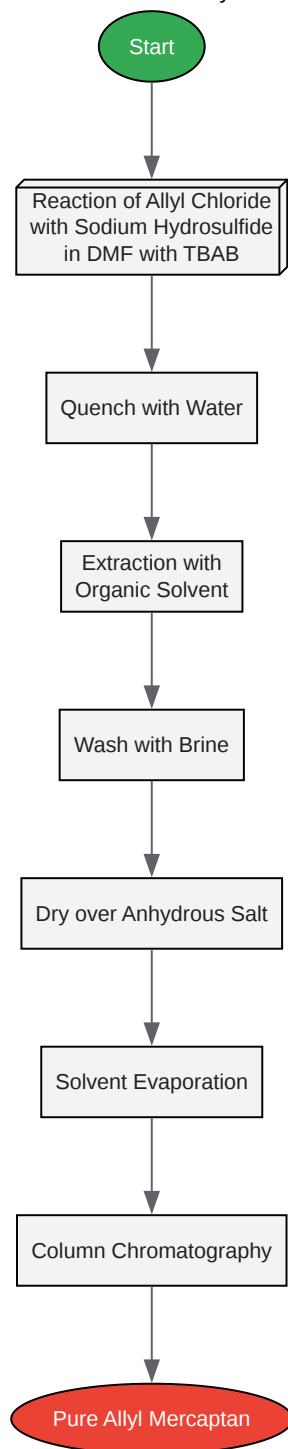
- N,N-dimethylformamide (DMF)
- Tetrabutylammonium bromide (TBAB)
- Nitrogen gas
- Deionized water
- Organic solvent for extraction (e.g., diethyl ether)
- Saturated brine solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a two-necked round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, add allyl chloride (0.02 mol), sodium hydrosulfide (0.02-0.04 mol), tetrabutylammonium bromide (1-2 g), and DMF (50-80 mL).
- Stir the reaction mixture at room temperature for 8-10 hours.
- After the reaction is complete, add 50-100 mL of deionized water to the flask.
- Transfer the mixture to a separatory funnel and extract the aqueous phase with an organic solvent (e.g., diethyl ether).
- Wash the combined organic extracts with a saturated brine solution.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude **allyl mercaptan** can be further purified by column chromatography.

The following diagram illustrates the general workflow for the synthesis of **allyl mercaptan**.

## Synthesis Workflow for Allyl Mercaptan



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Caption: General experimental workflow for the synthesis of **allyl mercaptan**.

## Histone Deacetylase (HDAC) Inhibition Assay

**Allyl mercaptan** has been identified as a potent inhibitor of histone deacetylases (HDACs). The following fluorometric assay can be used to determine its inhibitory activity.

Materials:

- Recombinant human HDAC enzyme
- HDAC Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl<sub>2</sub>)
- Fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC)
- Developer (e.g., Trypsin)
- Stop Solution (e.g., Trichostatin A, a potent HDAC inhibitor)
- **Allyl mercaptan**
- 96-well black microplate
- Microplate reader with fluorescence capabilities

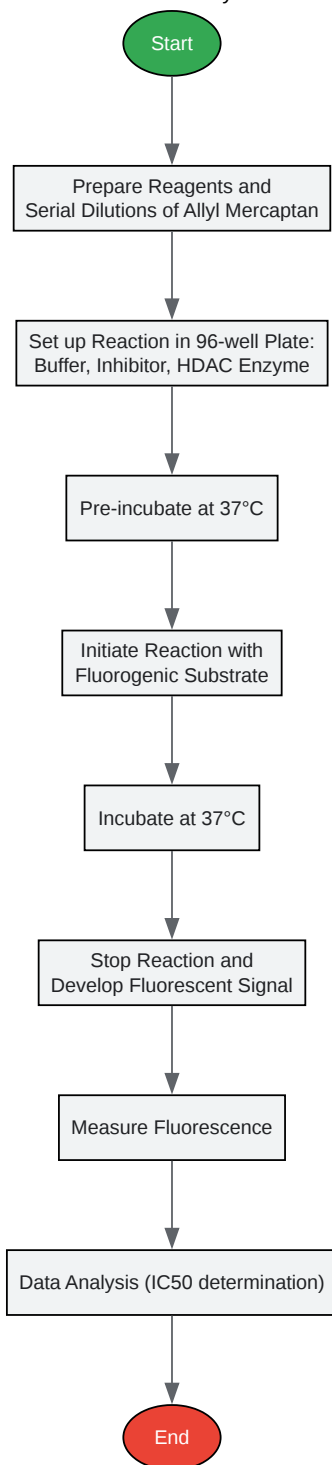
Procedure:

- Prepare serial dilutions of **allyl mercaptan** in the HDAC Assay Buffer.
- In a 96-well black microplate, add the HDAC Assay Buffer, the diluted **allyl mercaptan** (or vehicle control), and the diluted recombinant HDAC enzyme.
- Incubate the plate at 37°C for 15 minutes.
- Initiate the reaction by adding the fluorogenic HDAC substrate to all wells.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction and develop the fluorescent signal by adding the Developer solution containing a stop solution to each well.

- Incubate the plate at room temperature for 15 minutes, protected from light.
- Measure the fluorescence using a microplate reader (excitation: 355-360 nm, emission: 460 nm).
- Calculate the percentage of inhibition for each concentration of **allyl mercaptan** relative to the vehicle control and determine the IC<sub>50</sub> value.

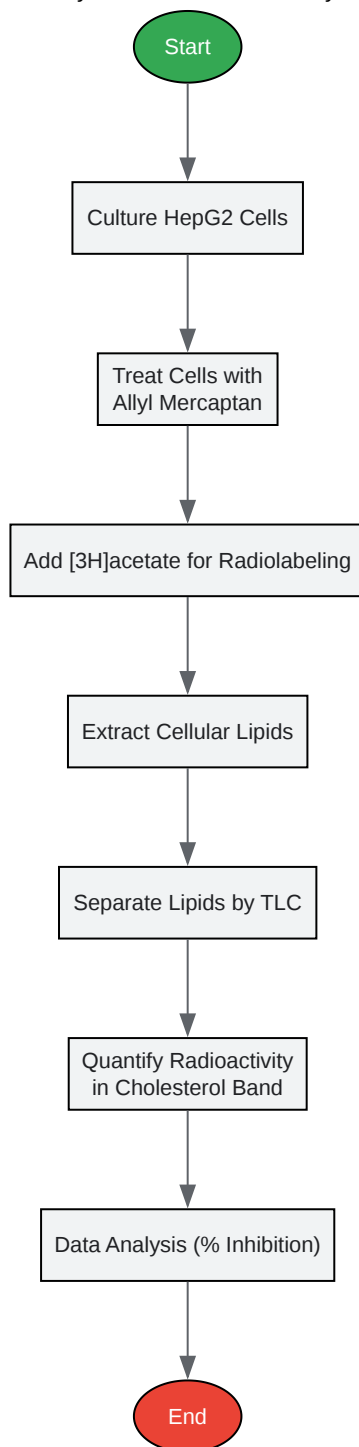
The workflow for the HDAC inhibition assay is depicted below.

## HDAC Inhibition Assay Workflow





## Cholesterol Synthesis Inhibition Assay Workflow

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